

# Physicochemical Properties of 1-(Propan-2yl)piperazine: A Technical Overview

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Compound of Interest

Compound Name: 1-(Propan-2-yl)piperazine hydrate

Cat. No.: B2451115

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a summary of the available physicochemical data for 1-(Propan-2-yl)piperazine. Extensive searches for "1-(Propan-2-yl)piperazine hydrate" did not yield any specific experimental data or established properties for the hydrated form of this compound. The information presented herein pertains to the anhydrous parent compound. It is crucial to note that the physicochemical properties of a hydrated form would differ from the data presented below.

### Introduction

1-(Propan-2-yl)piperazine, also known as 1-isopropylpiperazine, is a heterocyclic organic compound.[1][2] It is characterized by a piperazine ring with an isopropyl group attached to one of the nitrogen atoms.[2] This compound serves as a versatile building block in the synthesis of various molecules, particularly in the pharmaceutical and agrochemical industries.[1]

## **Physicochemical Properties**

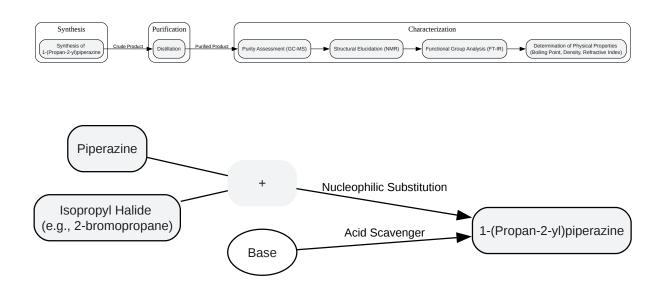
The quantitative physicochemical data for 1-(Propan-2-yl)piperazine are summarized in the table below.



Property	Value	Source(s)
Molecular Formula	C7H16N2	[1][3][4]
Molecular Weight	128.22 g/mol	[1][4]
Appearance	Colorless to light orange to yellow clear liquid	[1]
Boiling Point	178 - 181 °C	[1][3][5]
Density	0.896 - 0.9 g/mL	[1]
Refractive Index (n20/D)	1.4710	[3][5]
Solubility	Slightly soluble in water	[5]
Flash Point	54.4 °C (closed cup)	
XLogP3	0.4	[4]

## **Experimental Protocols**

Detailed experimental protocols for the determination of the physicochemical properties of 1-(Propan-2-yl)piperazine are not explicitly available in the reviewed literature. However, standard analytical methods would be employed for such characterizations. A general workflow for quality control and characterization is outlined below.





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